

Application Notes and Protocols: C.I. Disperse Red 60 in Supercritical CO₂ Dyeing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B3428950

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Supercritical carbon dioxide (scCO₂) dyeing is an innovative and environmentally friendly technology that offers a waterless alternative to conventional aqueous dyeing methods. This technology utilizes supercritical CO₂ as a solvent, which exhibits properties of both a liquid and a gas, allowing for high penetration into textile fibers and efficient dissolution of non-polar dyes. C.I. **Disperse Red 60**, an anthraquinone derivative, is a commonly used dye for polyester and other synthetic fibers due to its solubility in scCO₂ and its ability to produce vibrant red shades.

These application notes provide a comprehensive overview of the use of C.I. **Disperse Red 60** in supercritical CO₂ dyeing, including detailed experimental protocols and quantitative data to guide researchers in this field. The information is compiled from various scientific studies to ensure a thorough and accurate representation of the current state of knowledge.

Data Presentation

Solubility of C.I. Disperse Red 60 in Supercritical CO₂

The solubility of C.I. **Disperse Red 60** in supercritical CO₂ is a critical parameter that directly influences the dyeing process. It is primarily dependent on the temperature and pressure of the system. The following table summarizes the solubility data from various studies.

Temperature (K)	Pressure (MPa)	Solubility (mol dye/mol CO ₂) x 10 ⁻⁶	Reference
353	11	~1.5	[1]
353	15	~3.0	[1]
353	20	~5.0	[1]
353	23	~6.5	[1]
373	11	~1.0	[1]
373	15	~2.5	[1]
373	20	~4.5	[1]
373	23	~6.0	[1]
393	11	~0.8	[1]
393	15	~2.0	[1]
393	20	~4.0	[1]
393	23	~5.5	[1]
313 - 423	up to 35	Increases with pressure	[2][3]
323.7 - 413.7	10 - 30	Increases with pressure	[4][5]

Note: The solubility of C.I. **Disperse Red 60** generally increases with increasing pressure at a constant temperature.[1][2][3] The effect of temperature is more complex; at lower pressures, an increase in temperature can decrease solubility, while at higher pressures, the opposite may be true.

Dyeing Parameters and Color Strength (K/S) for Polyester (PET)

The color strength, often represented by the K/S value, is a measure of the dye uptake by the fabric. The following table presents typical dyeing conditions for polyester fabric with C.I.

Disperse Red 60 and the resulting color strength.

Temperature (°C)	Pressure (MPa)	Time (min)	Dye Concentration (% owf)	K/S Value	Reference
120	25	60	1	Not specified	[6]
80 - 140	18 - 27	30	4	Varies with conditions	[7]
120	20	60	0.2	Comparable to traditional dyeing	[8]
100 - 160	10 - 20	Not specified	Not specified	Up to 9.7 (with pretreatment)	[9]
120	34	60	0.5 - 1	High uptake (≥65%)	[10]
80 - 140	17 - 29	20 - 80	4	Good performance	

Note: K/S values are highly dependent on the specific experimental setup, fabric type, and measurement method. Generally, increasing temperature and pressure leads to higher K/S values.[10][11]

Experimental Protocols

Materials and Equipment

- Dye: C.I. **Disperse Red 60** (purified, without dispersing agents).[2][12]
- Substrate: Polyester (PET) fabric, pre-cleaned to remove any sizing agents or impurities.[13]
- Carbon Dioxide: High purity (99% or higher).[2][12]

- **Supercritical Fluid Dyeing Apparatus:** A high-pressure vessel equipped with a heating system, a pressure pump, a temperature and pressure controller, and a means for circulating the supercritical fluid.[\[3\]](#)[\[7\]](#)
- **Spectrophotometer:** For measuring color strength (K/S values).[\[7\]](#)

Protocol 1: Supercritical CO₂ Dyeing of Polyester Fabric

This protocol outlines a general procedure for dyeing polyester fabric with C.I. **Disperse Red 60** in a laboratory-scale supercritical fluid dyeing apparatus.

- **Sample Preparation:**
 - Cut a piece of pre-cleaned polyester fabric to the desired size.
 - Accurately weigh the fabric sample.
 - Accurately weigh the required amount of C.I. **Disperse Red 60** dye (e.g., 1-4% on weight of fabric).[\[6\]](#)[\[7\]](#)
- **Apparatus Setup:**
 - Place the fabric sample and the dye powder into the high-pressure dyeing vessel. The dye can be placed in a separate container within the vessel to prevent direct contact with the fabric initially.
 - Seal the vessel securely.
- **Dyeing Process:**
 - Heat the vessel to the desired dyeing temperature (e.g., 120°C).[\[6\]](#)[\[13\]](#)
 - Pressurize the vessel with liquid CO₂ using a high-pressure pump to the desired pressure (e.g., 20-25 MPa).[\[14\]](#)[\[13\]](#)
 - Once the target temperature and pressure are reached and stabilized, start the circulation of the supercritical CO₂ to dissolve the dye and transport it to the fabric surface.

- Maintain the dyeing conditions for the desired duration (e.g., 60 minutes).[6]
- Depressurization and Sample Retrieval:
 - After the dyeing time has elapsed, stop the heating and the CO₂ circulation.
 - Slowly and carefully depressurize the vessel. The CO₂ will turn into a gas and can be vented or recycled.
 - Once the vessel is at atmospheric pressure, open it and retrieve the dyed fabric sample.
- Post-Treatment:
 - The dyed fabric is typically free of residual dye on the surface and does not require extensive washing, which is a major advantage of this technology.[2]
 - A light rinsing with a suitable solvent (e.g., acetone) can be performed to remove any loosely adhering dye particles, although this is often unnecessary.[7]
- Analysis:
 - Measure the color strength (K/S) of the dyed fabric using a spectrophotometer to evaluate the dyeing performance.

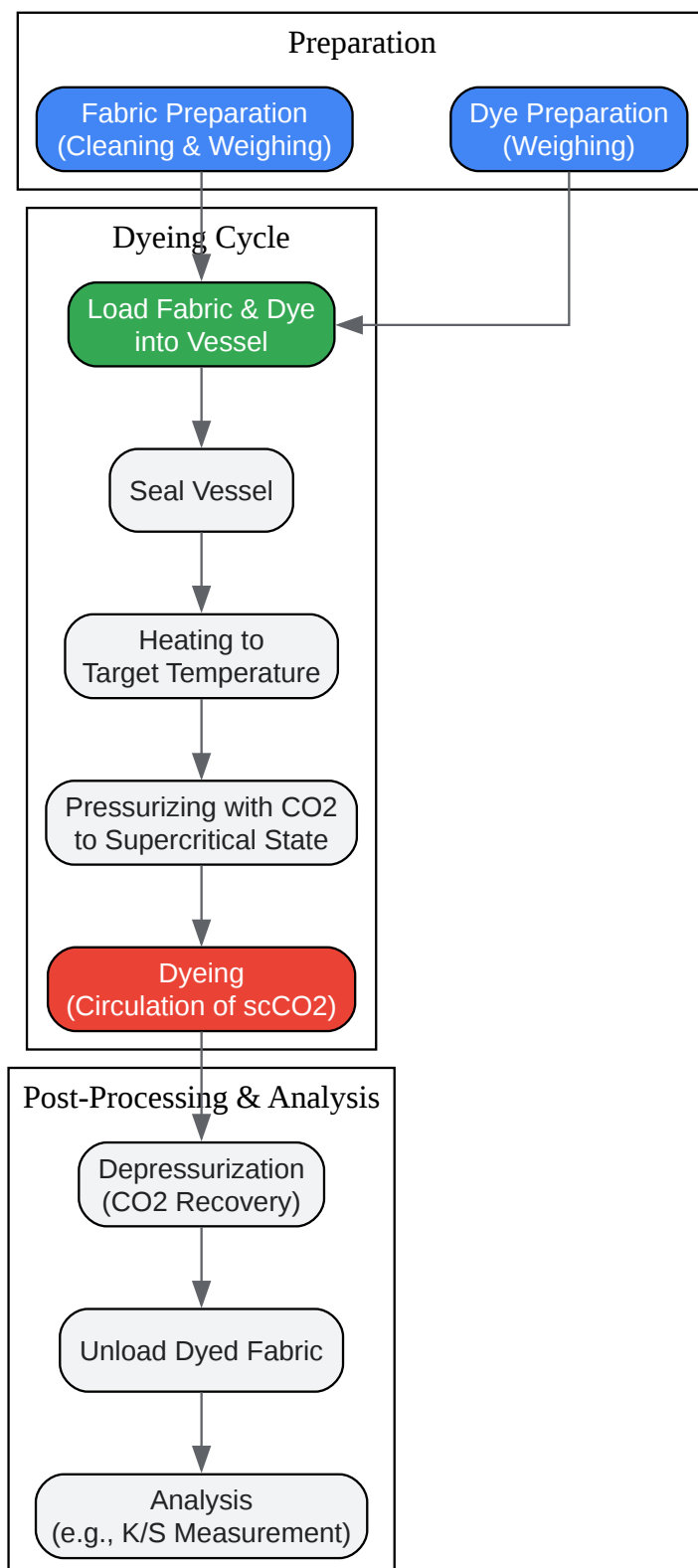
Protocol 2: Determination of C.I. Disperse Red 60 Solubility in scCO₂

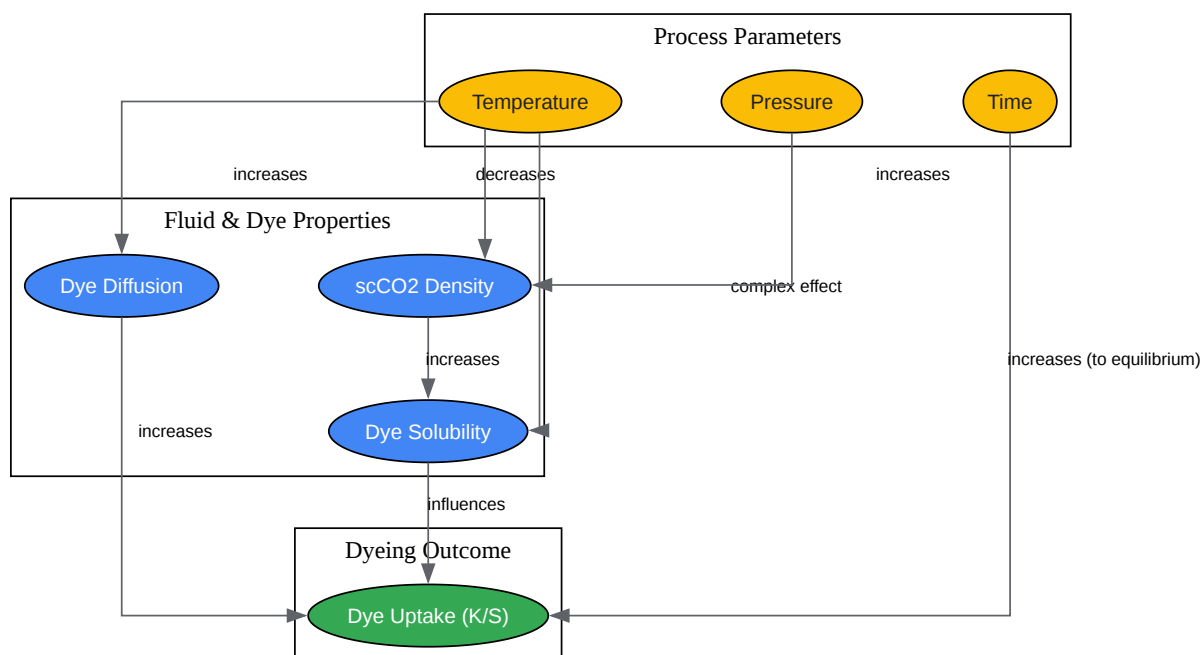
This protocol describes a method for measuring the solubility of the dye in supercritical CO₂, which is essential for optimizing the dyeing process.

- Apparatus Setup:
 - A high-pressure equilibrium cell or a flow-type apparatus equipped with a UV-Vis spectrometer is typically used.[4][12]
 - Place an excess amount of C.I. **Disperse Red 60** into the equilibrium cell.
- Equilibration:

- Pressurize the cell with CO₂ to the desired pressure and heat it to the target temperature.
- Allow the system to equilibrate for a sufficient amount of time (e.g., 2 hours) with continuous stirring or circulation to ensure the supercritical CO₂ is saturated with the dye.
[3]
- Measurement:
 - Static Method: Isolate a known volume of the dye-saturated supercritical CO₂ solution and carefully depressurize it through a solvent trap (e.g., containing a known volume of acetone or chloroform). The amount of trapped dye is then determined spectrophotometrically.
 - Flow Method: A continuous flow of supercritical CO₂ is passed through a bed of the dye. The concentration of the dye in the exiting stream is measured online using an in-situ UV/Vis spectrometer.[12]
- Data Analysis:
 - Calculate the solubility of the dye in terms of mole fraction or grams per liter under the specific temperature and pressure conditions.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [pubs.acs.org](#) [pubs.acs.org]
- 2. [pubs.acs.org](#) [pubs.acs.org]
- 3. [pubs.acs.org](#) [pubs.acs.org]

- 4. Solubility Measurement of Disperse Dyes in Supercritical Carbon Dioxide | Semantic Scholar [semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. Red Disperse Azo Dye Side Chains Influence on Polyethylene Terephthalate Dyeing Performances in Supercritical Carbon Dioxide Media | MDPI [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Influence of supercritical carbon dioxide (scco2) dyeing parameters on color fastness of polyester fabric dyed with disperse dye : A study towards minimizing the energy consumption of polyester (pet) fabric dyeing with azo disperse dye [diva-portal.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. thermalscience.rs [thermalscience.rs]
- 12. mdpi.com [mdpi.com]
- 13. eco2dye.com [eco2dye.com]
- 14. hb.diva-portal.org [hb.diva-portal.org]
- To cite this document: BenchChem. [Application Notes and Protocols: C.I. Disperse Red 60 in Supercritical CO2 Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428950#using-disperse-red-60-in-supercritical-co2-dyeing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com